

# N-Pivaloyl-L-tyrosine: A Technical Guide to Commercial Availability, Purity, and Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Pivaloyl-L-tyrosine*

Cat. No.: B589999

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: **N-Pivaloyl-L-tyrosine** is a derivative of the amino acid L-tyrosine, characterized by the attachment of a pivaloyl (tert-butanoyl) group to the amino group. This modification increases the lipophilicity of the molecule, which can be advantageous in certain biochemical and pharmaceutical applications. As a protected amino acid, it serves as a valuable building block in peptide synthesis and as an intermediate in the creation of more complex molecules. This guide provides a comprehensive overview of its commercial availability, typical purity levels, and the experimental protocols relevant to its synthesis, purification, and analysis.

## Commercial Availability

**N-Pivaloyl-L-tyrosine** is available from several chemical suppliers catering to the research and development market. It is typically sold in small quantities, from milligrams to grams, suitable for laboratory-scale applications.

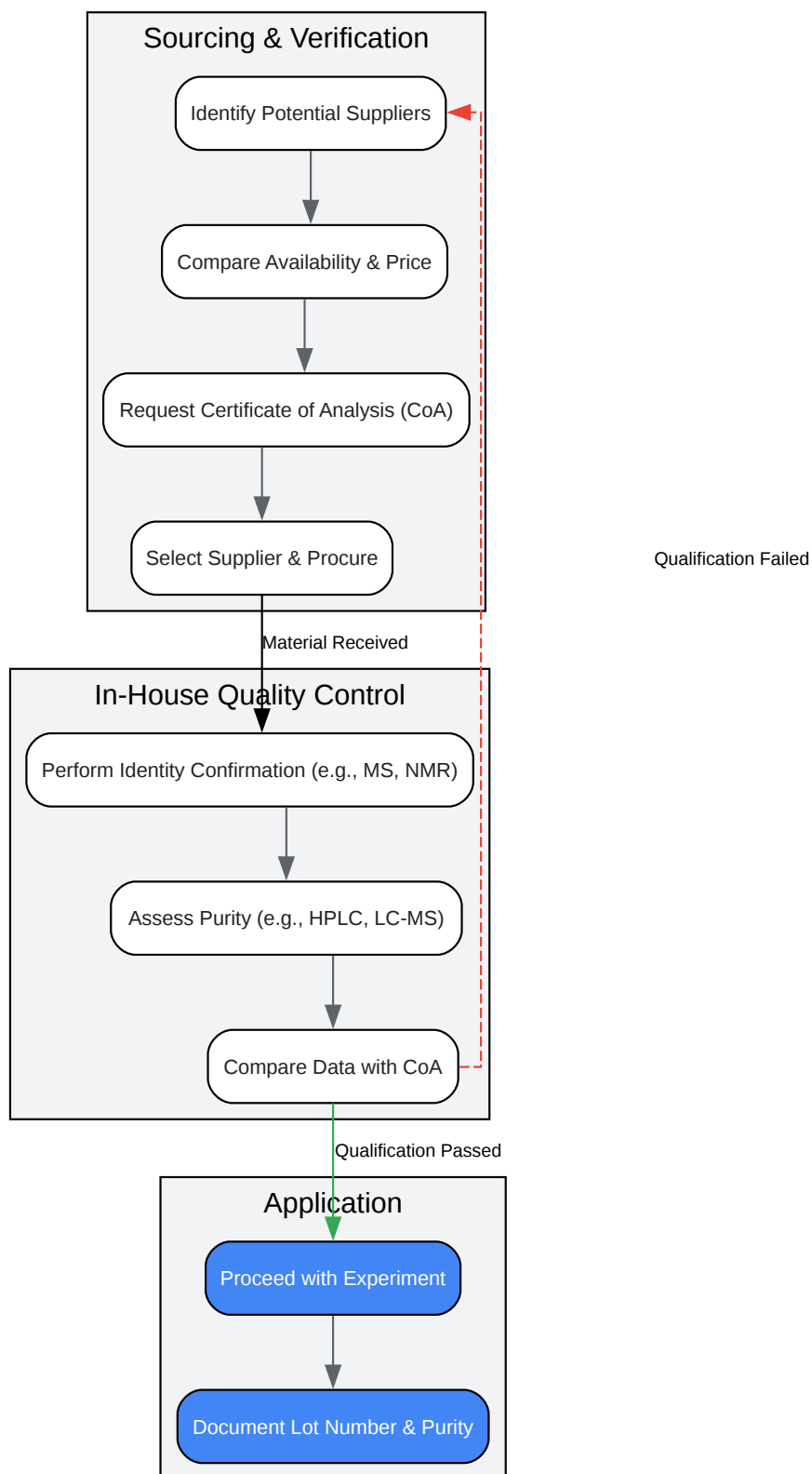
| Supplier           | Catalog Number / Identifier                | CAS Number    | Molecular Formula                               | Molecular Weight ( g/mol ) |
|--------------------|--|---------------|---|----------------------------|
| MedChemExpress     | HY-131112[1]                               | 33019-85-1[1] | C <sub>14</sub> H <sub>19</sub> NO <sub>4</sub> | 265.31                     |
| Clinivex           | 33019-85-1[2]                              | 33019-85-1[2] | C <sub>14</sub> H <sub>19</sub> NO <sub>4</sub> | 265.31                     |
| Biorbyt            | orb1690610[3]                              | 33019-85-1[3] | C <sub>14</sub> H <sub>19</sub> NO <sub>4</sub> | 265.309[3]                 |
| Immunomart         | T40408[4]                                  | 33019-85-1[4] | C <sub>14</sub> H <sub>19</sub> NO <sub>4</sub> | 265.31                     |
| Cenmed             | C007B-596233<br>(Aladdin N1003923-10mg)[5] | 33019-85-1    | C <sub>14</sub> H <sub>19</sub> NO <sub>4</sub> | 265.31                     |
| Biotech Hub Africa | N/A[6]                                     | 33019-85-1[6] | C <sub>14</sub> H <sub>19</sub> NO <sub>4</sub> | 265.31                     |

## Purity and Quality Control

For research and drug development purposes, high purity of chemical reagents is critical. Suppliers of **N-Pivaloyl-L-tyrosine** typically provide material with high purity, although specific percentages are not always listed on product pages and may require consultation of the lot-specific Certificate of Analysis (CoA).

| Supplier        | Purity Specification              | Analytical Methods Mentioned  |
|-----------------|-----------------------------------|---|
| MedChemExpress  | High Purity (specifics on CoA)    | HNMR reports are available upon request[1].   |
| Other Suppliers | Research Grade (specifics on CoA) | Standard quality control methods such as HPLC, NMR, and Mass Spectrometry are typically employed. |

The workflow for acquiring and verifying a chemical standard like **N-Pivaloyl-L-tyrosine** involves several key steps, from initial supplier screening to final application in an experiment.



[Click to download full resolution via product page](#)

Caption: Logical workflow for sourcing and quality control of **N-Pivaloyl-L-tyrosine**.

## Experimental Protocols

While specific protocols for **N-Pivaloyl-L-tyrosine** are proprietary to suppliers, the following sections detail established methodologies for the synthesis, purification, and analysis of N-acylated amino acids, adapted for this specific compound.

The synthesis of **N-Pivaloyl-L-tyrosine** is achieved through the acylation of the primary amine of L-tyrosine using pivaloyl chloride. This reaction is a standard Schotten-Baumann reaction, conducted under basic conditions to neutralize the HCl byproduct.

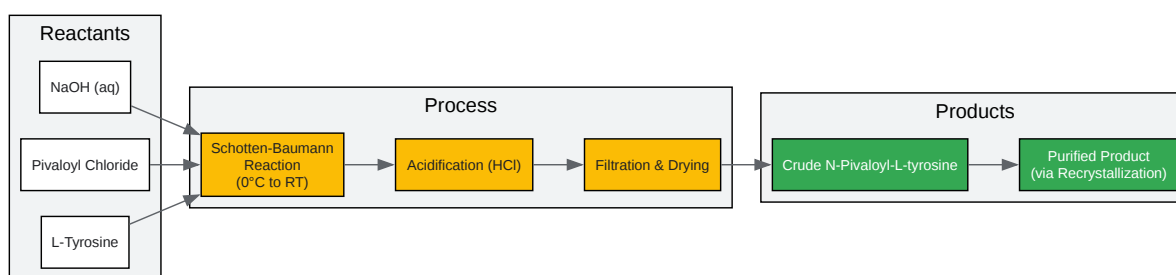
Materials:

- L-tyrosine
- Pivaloyl chloride
- Sodium hydroxide (NaOH)
- Dioxane or Tetrahydrofuran (THF)
- Hydrochloric acid (HCl), 2M
- Distilled water
- Magnetic stirrer and stirring bar
- Ice bath

Procedure:

- **Dissolution:** Dissolve L-tyrosine in an aqueous solution of sodium hydroxide (2 equivalents) in a round-bottom flask, cooling the mixture in an ice bath to 0-5 °C.
- **Acylation:** While stirring vigorously, add pivaloyl chloride (1.1 equivalents) and a co-solvent like dioxane dropwise, ensuring the temperature remains below 10 °C.

- Reaction: Allow the reaction to stir in the ice bath for 1 hour and then at room temperature for an additional 3-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, cool the mixture in an ice bath and acidify to a pH of 2-3 using 2M HCl. A white precipitate of the crude product should form.
- Isolation: Collect the crude **N-Pivaloyl-L-tyrosine** precipitate by vacuum filtration.
- Washing: Wash the solid with cold distilled water to remove inorganic salts.
- Drying: Dry the product under vacuum to yield the crude material.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of **N-Pivaloyl-L-tyrosine**.

Recrystallization is a standard technique for purifying solid organic compounds based on differences in solubility at varying temperatures[7][8].

Materials:

- Crude **N-Pivaloyl-L-tyrosine**
- Ethanol/water solvent mixture

- Heating mantle or hot plate
- Erlenmeyer flasks
- Vacuum filtration apparatus

#### Procedure:

- **Solvent Selection:** An ethanol/water mixture is a suitable solvent system. The compound should be soluble in the hot solvent and sparingly soluble at room temperature or below.
- **Dissolution:** Place the crude product in an Erlenmeyer flask and add a minimal amount of hot ethanol to dissolve it completely.
- **Crystallization:** Slowly add hot water to the solution until it becomes slightly turbid. Add a few more drops of hot ethanol to redissolve the precipitate, resulting in a saturated solution.
- **Cooling:** Remove the flask from the heat and allow it to cool slowly to room temperature. Then, place the flask in an ice bath to maximize crystal formation.
- **Isolation:** Collect the purified crystals by vacuum filtration.
- **Washing:** Wash the crystals with a small amount of cold ethanol/water mixture.
- **Drying:** Dry the purified crystals under vacuum to obtain the final product with high purity.

HPLC is a powerful analytical technique used to separate, identify, and quantify components in a mixture. A reverse-phase HPLC method is typically suitable for analyzing **N-Pivaloyl-L-tyrosine**.

#### Instrumentation & Conditions:

- **HPLC System:** A standard system with a UV detector.
- **Column:** C18 reverse-phase column (e.g., 4.6 x 250 mm, 5  $\mu$ m).
- **Mobile Phase A:** Water with 0.1% Trifluoroacetic Acid (TFA).

- Mobile Phase B: Acetonitrile with 0.1% TFA.
- Gradient: A linear gradient from 10% B to 90% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 274 nm (based on the absorbance maximum of the tyrosine chromophore).
- Injection Volume: 10 µL.

#### Procedure:

- Sample Preparation: Prepare a standard solution of **N-Pivaloyl-L-tyrosine** in the mobile phase (e.g., 1 mg/mL in 50:50 Water:Acetonitrile).
- Injection: Inject the sample onto the HPLC system.
- Analysis: Record the chromatogram. The purity is determined by calculating the area percentage of the main product peak relative to the total area of all peaks.

## Conclusion

**N-Pivaloyl-L-tyrosine** is a readily available research chemical essential for specialized applications in peptide synthesis and drug development. While suppliers ensure high quality, it is incumbent upon the researcher to verify the purity of each lot using standard analytical techniques such as HPLC to ensure the integrity and reproducibility of their experimental results. The protocols outlined in this guide provide a foundational framework for the synthesis, purification, and analysis of this and similar N-acylated amino acids.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. clinivex.com [clinivex.com]
- 3. biorbyt.com [biorbyt.com]
- 4. N-Pivaloyl-L-tyrosine - Immunomart [immunomart.com]
- 5. cenmed.com [cenmed.com]
- 6. N-Pivaloyl-L-tyrosine – Biotech Hub Africa [biotechhubafrica.co.za]
- 7. benchchem.com [benchchem.com]
- 8. CN102993270A - Preparation process of glycyl-L-tyrosine - Google Patents [patents.google.com]
- To cite this document: BenchChem. [N-Pivaloyl-L-tyrosine: A Technical Guide to Commercial Availability, Purity, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b589999#commercial-availability-and-purity-of-n-pivaloyl-l-tyrosine]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)